

2-Chloro-3-hydroxy-4-methoxybenzoic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-3-hydroxy-4-methoxybenzoic acid

CAS No.: 87277-06-3

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An In-depth Technical Guide to **2-Chloro-3-hydroxy-4-methoxybenzoic Acid**

Introduction

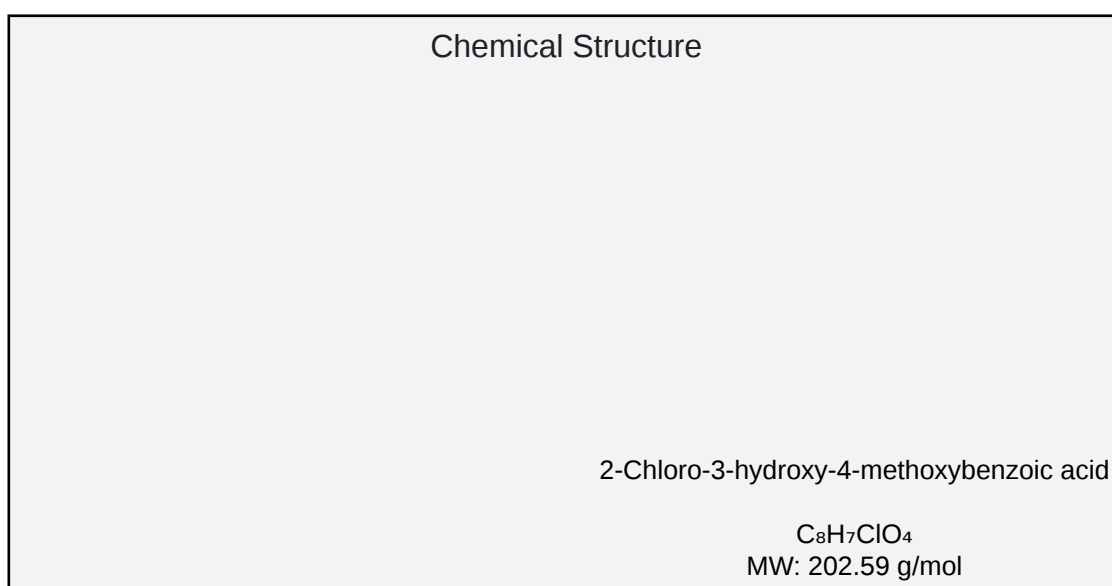
2-Chloro-3-hydroxy-4-methoxybenzoic acid is a polysubstituted aromatic carboxylic acid. Its unique arrangement of chloro, hydroxyl, methoxy, and carboxylic acid functional groups makes it a molecule of significant interest as a versatile building block in synthetic organic chemistry. This guide provides a comprehensive technical overview of its chemical properties, a proposed synthetic pathway, and key analytical data, designed for researchers and professionals in drug development and chemical synthesis. Given the limited direct experimental data in publicly accessible literature for this specific compound, this document synthesizes information from established chemical principles and data from its immediate precursor and structurally analogous compounds to provide a robust and scientifically grounded profile.

Compound Identification and Chemical Structure

Correctly identifying a chemical entity is the foundation of all subsequent research and development. The primary identifiers and structural representation for **2-Chloro-3-hydroxy-4-**

methoxybenzoic acid are provided below.

- IUPAC Name: **2-Chloro-3-hydroxy-4-methoxybenzoic acid**
- Molecular Formula: $C_8H_7ClO_4$
- Molecular Weight: 202.59 g/mol
- CAS Number: Not readily available in public databases. The immediate precursor, 2-Chloro-3-hydroxy-4-methoxybenzaldehyde, is registered under CAS Number 37687-57-3.[\[1\]](#)[\[2\]](#)



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Caption: Chemical structure and identifiers.

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, influencing everything from reaction conditions to formulation. The following table summarizes the predicted and inferred properties for **2-Chloro-3-hydroxy-4-methoxybenzoic acid**.

Property	Value	Rationale & Supporting Evidence
Physical State	Beige to off-white solid	Expected to be a solid at room temperature, similar to its aldehyde precursor and other substituted benzoic acids.[3]
Melting Point	> 210 °C (estimated)	The aldehyde precursor, 2-chloro-3-hydroxy-4-methoxybenzaldehyde, has a high melting point of 204-208 °C.[1][4][5] The carboxylic acid is expected to have a higher melting point due to stronger intermolecular hydrogen bonding from the carboxylic acid dimer formation.
Solubility	Slightly soluble in water; Soluble in polar organic solvents (e.g., Acetone, Dichloromethane, Chloroform).	The presence of polar hydroxyl and carboxylic acid groups allows for some water solubility.[6][7] However, solubility is expected to be greater in organic solvents, a common characteristic for compounds of this class.[6][8]
pKa	~3.5 - 4.0 (estimated)	Benzoic acid has a pKa of 4.20. The ortho-hydroxyl group in salicylic acid lowers the pKa to 2.97 due to stabilization of the conjugate base through intramolecular hydrogen bonding.[9] The combined electron-withdrawing effects of the ortho-chloro and meta-hydroxyl groups are expected

to increase the acidity
compared to benzoic acid.

Synthesis and Purification

A reliable synthetic route is paramount for obtaining high-purity material for research. While no direct synthesis is published, a logical and high-yielding two-step pathway can be proposed starting from the commercially available isovanillin (3-hydroxy-4-methoxybenzaldehyde).

Proposed Synthetic Pathway

The synthesis involves two key transformations:

- Ortho-Chlorination: Selective chlorination of isovanillin at the position ortho to the activating hydroxyl group.
- Oxidation: Conversion of the aldehyde functional group to a carboxylic acid.

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- To cite this document: BenchChem. [2-Chloro-3-hydroxy-4-methoxybenzoic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1627610/docs#2-chloro-3-hydroxy-4-methoxybenzoic-acid-chemical-properties>]

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